

Pentachloroaniline Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Pentachloroaniline

Cat. No.: B041903

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility characteristics of **pentachloroaniline** in water and various organic solvents. This document is intended to be a critical resource for researchers, scientists, and professionals in drug development who require a deep understanding of this compound's physicochemical properties.

Introduction to Pentachloroaniline

Pentachloroaniline is a chlorinated aromatic amine. Its structure, characterized by a benzene ring substituted with five chlorine atoms and an amino group, renders it a compound with low polarity. This inherent hydrophobicity significantly influences its solubility in aqueous and organic media. Understanding its solubility is paramount for applications ranging from environmental analysis to the synthesis of dyes and pesticides. **Pentachloroaniline** is described as a yellow crystalline solid.

Quantitative Solubility Data

The solubility of **pentachloroaniline** exhibits a stark contrast between aqueous and organic environments. While it is sparingly soluble in water, it shows a greater affinity for non-polar organic solvents. The available quantitative and qualitative solubility data are summarized below.

Solvent	Solubility	Temperature (°C)
Water	0.03 mg/L	25
Alcohol (e.g., Ethanol)	Soluble	Not Specified
Diethyl Ether	Soluble	Not Specified
Petroleum Ether	Soluble	Not Specified
Hexane	Readily Soluble	Not Specified
Dichloromethane	Readily Soluble	Not Specified
Chloroform	Slightly Soluble (enhanced with heating)	Not Specified
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified
Methanol	Slightly Soluble (enhanced with heating)	Not Specified

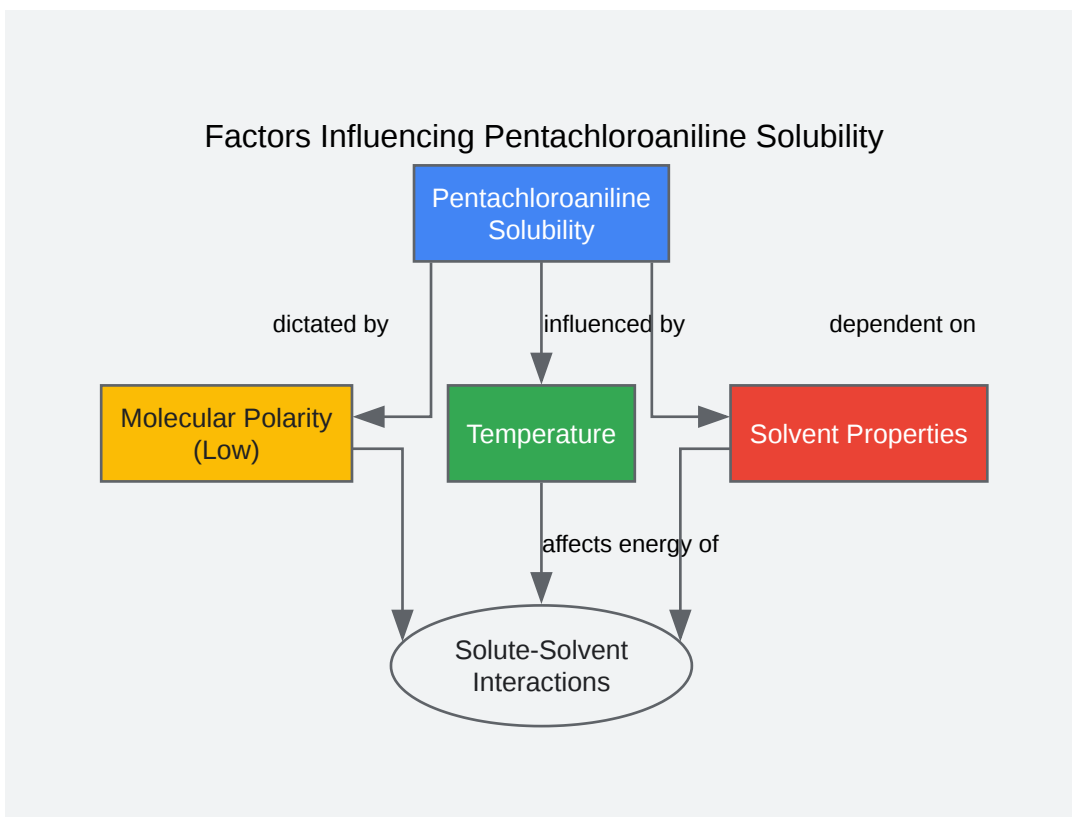
Note: "Soluble" and "Slightly Soluble" are qualitative descriptors found in the literature. Specific quantitative values for organic solvents are not readily available in published data.

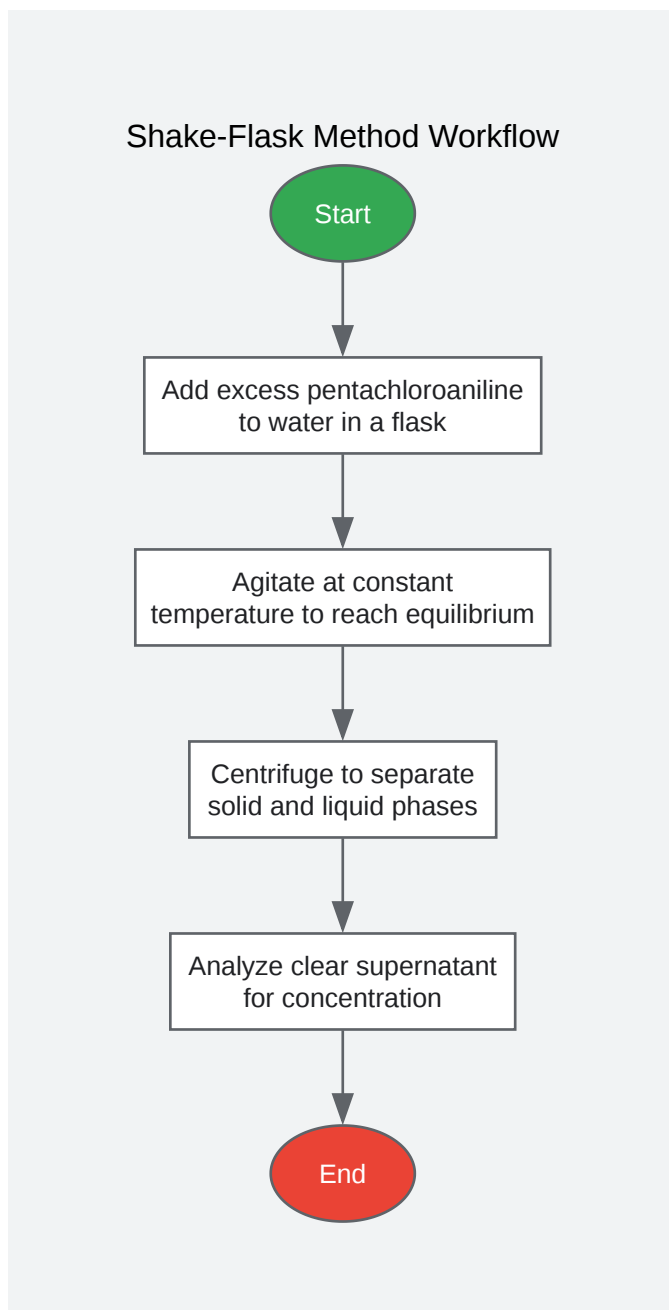
Factors Influencing Solubility

The solubility of **pentachloroaniline** is governed by several key factors, primarily stemming from its molecular structure.

- **Polarity:** The five electron-withdrawing chlorine atoms and the non-polar benzene ring contribute to the overall low polarity of the molecule. This leads to poor solubility in polar solvents like water, which readily forms hydrogen bonds. Conversely, it is more soluble in non-polar organic solvents where "like dissolves like" interactions can occur.^[1]
- **Temperature:** For most solid solutes, solubility in liquid solvents increases with temperature. While specific data for **pentachloroaniline** is scarce, it is generally expected that its solubility in organic solvents will increase with a rise in temperature.^[1]
- **Solvent Properties:** The chemical nature of the solvent plays a crucial role. Non-polar solvents such as hexane and dichloromethane are more effective at solvating the non-polar

pentachloroaniline molecule compared to polar protic or aprotic solvents.[1]





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References

- 1. solubilityofthings.com [solubilityofthings.com]
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